

A Technical Guide to the Structural Elucidation of N-Nitroso-Perindopril Isomers

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Compound of Interest

Compound Name: *N-nitroso-perindopril*

CAS No.: 3036581-82-2

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Abstract

The emergence of Nitrosamine Drug Substance-Related Impurities (NDSRIs) has presented a significant challenge to the pharmaceutical industry, necessitating rigorous analytical characterization to ensure patient safety. **N-Nitroso-perindopril**, an NDSRI of the widely used ACE inhibitor perindopril, presents a unique structural elucidation challenge due to the existence of stable rotational isomers (rotamers). This technical guide provides an in-depth, experience-driven framework for researchers and drug development professionals to effectively separate, identify, and characterize these isomers. We will delve into the underlying chemical principles of nitrosamine isomerism and detail a multi-faceted analytical strategy, integrating advanced chromatography with mass spectrometry and definitive spectroscopic techniques. This document moves beyond a simple listing of methods to explain the causality behind experimental choices, ensuring a robust and self-validating analytical workflow.

Introduction: The Challenge of N-Nitroso-Perindopril Isomerism

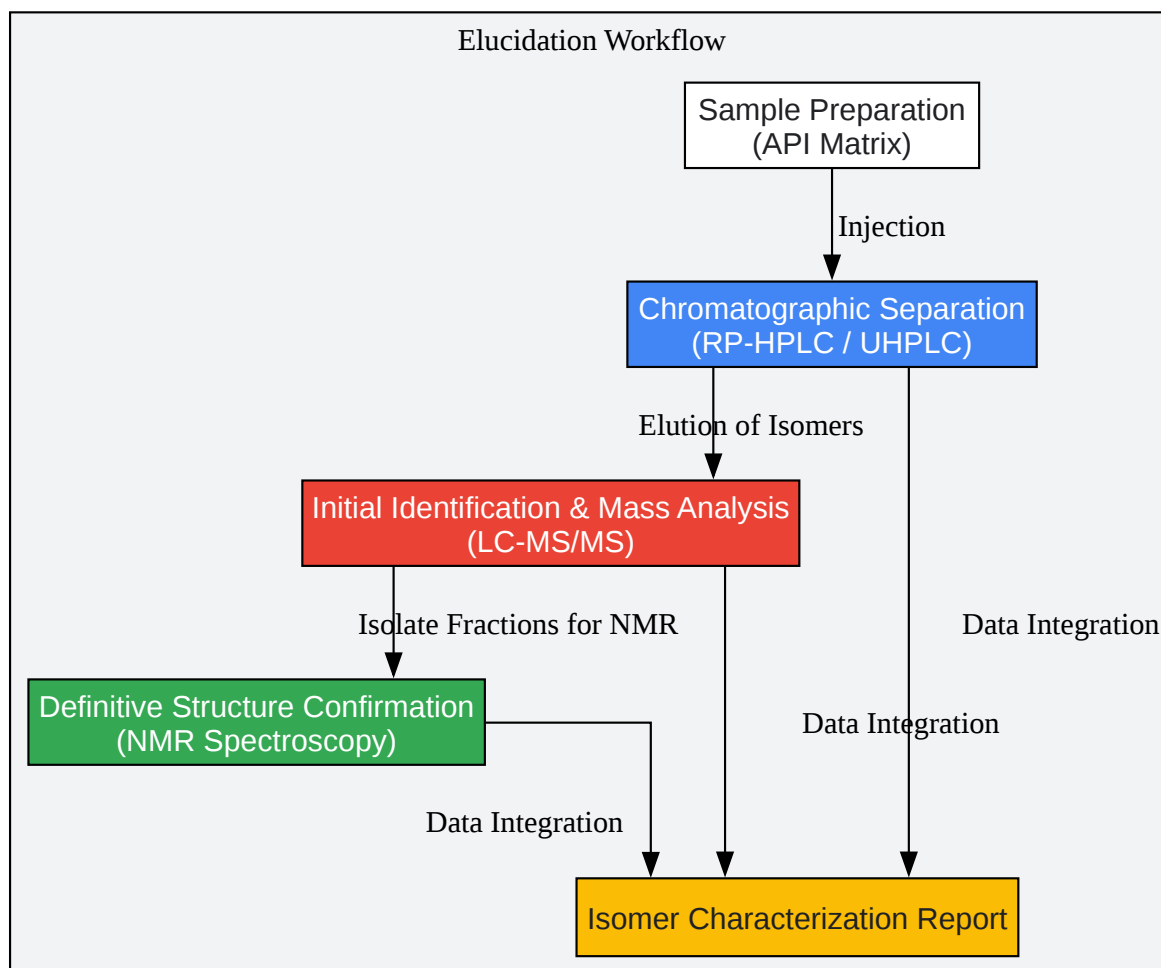
Perindopril is an essential medication for managing hypertension and cardiovascular diseases. [1] Its chemical structure contains a secondary amine which, under certain conditions involving nitrosating agents (e.g., residual nitrites), can be converted to the N-nitroso derivative, **N-nitroso-perindopril**. [1][2] Classified as a potential mutagenic impurity, stringent control and characterization of **N-nitroso-perindopril** are mandated by global regulatory bodies like the FDA and EMA. [2]

The core analytical challenge with **N-nitroso-perindopril**, and indeed many other asymmetric nitrosamines, lies in the phenomenon of rotational isomerism. [3] The nitrogen-nitrogen bond in the N-nitroso group possesses significant double-bond character due to resonance. This restricts free rotation, leading to the existence of two stable planar isomers, often referred to as E (trans) and Z (cis) rotamers. [3] These rotamers are distinct chemical entities with potentially different physical properties, chromatographic behaviors, and spectroscopic signatures. [3] Consequently, a single peak in a chromatogram may not represent the total impurity, and failure to resolve and identify both isomers can lead to inaccurate quantification and an incomplete risk assessment. Several N-nitroso derivatives of APIs, including N-nitroso-ramipril and **N-nitroso-perindopril** itself, have been observed to produce two distinct peaks in HPLC analysis. [3]

This guide outlines a comprehensive and logical workflow for the complete structural elucidation of these **N-nitroso-perindopril** isomers.

The Analytical Strategy: A Multi-Pillar Approach

A robust elucidation strategy cannot rely on a single technique. Instead, it requires the logical integration of separation science, mass analysis, and definitive spectroscopy. Each pillar of this approach provides a piece of the puzzle, and together they form a self-validating system.



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Caption: Integrated workflow for **N-nitroso-perindopril** isomer elucidation.

Pillar 1: High-Resolution Chromatographic Separation

Expertise & Experience: The foundational step is achieving baseline separation of the rotamers. Co-elution renders subsequent spectroscopic analysis ambiguous. Due to their structural similarity, separating nitrosamine rotamers requires highly efficient chromatographic

systems. The choice of stationary phase is critical. While standard C18 columns can be effective, columns offering alternative selectivities, such as phenyl-hexyl phases, may provide enhanced resolution through π - π interactions.[4] For ACE inhibitor nitrosamines, which are relatively polar, reverse-phase chromatography is the method of choice.

Trustworthiness: A self-validating separation protocol involves demonstrating that the two observed peaks correspond to isomers of the same mass. This is initially achieved by coupling the chromatograph to a mass spectrometer and confirming that both peaks exhibit the same parent mass ion.

Experimental Protocol: Reverse-Phase UHPLC

- **System:** A validated UHPLC system equipped with a diode array detector (DAD) and coupled to a mass spectrometer.
- **Column:** A high-resolution reverse-phase column (e.g., C18 or Phenyl-Hexyl, <2 μ m particle size, 2.1 x 100 mm).
- **Mobile Phase A:** 0.1% Formic Acid in Water.
- **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile/Methanol (50:50, v/v).
- **Gradient Elution:** A shallow gradient is crucial for resolving structurally similar isomers. An example is provided in the table below.
- **Flow Rate:** 0.3 mL/min.
- **Column Temperature:** 40 °C. Temperature control is vital as it can affect isomer interconversion and peak shape.
- **Detection:** UV detection (e.g., 215 nm for the peptide-like bond) and MS detection.
- **Injection Volume:** 1-5 μ L.

Time (min)	% Mobile Phase B
0.0	10
15.0	40
17.0	95
19.0	95
19.1	10
22.0	10

Caption: Example UHPLC gradient for isomer separation.

Pillar 2: High-Resolution Mass Spectrometry (HRMS) for Identification

Expertise & Experience: LC-MS/MS is the cornerstone for detecting and identifying trace-level nitrosamine impurities.^[5] High-Resolution Mass Spectrometry (HRMS), such as Orbitrap or TOF technology, provides the mass accuracy required to confidently determine the elemental composition of the parent ion (m/z 398.2286 for $[C_{19}H_{32}N_3O_6]^+$) and its fragments, distinguishing it from potential matrix interferences.^[6]

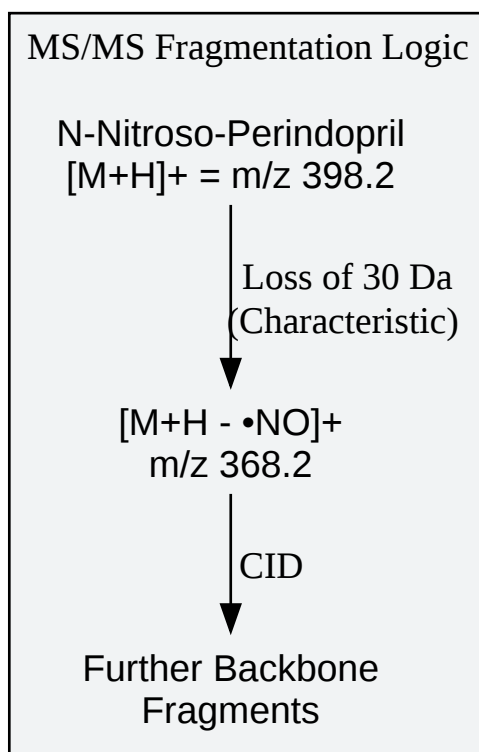
The fragmentation pattern in MS/MS provides the first layer of structural information. For nitrosamines, a characteristic neutral loss of the nitroso group ($\bullet NO$, 30 Da) is a key diagnostic fragment.^{[7][8]} Other fragmentation pathways can also be observed and may differ subtly between the E and Z isomers depending on their gas-phase stability.

Trustworthiness: A self-validating MS protocol involves analyzing a certified reference standard of **N-nitroso-perindopril** alongside the sample. The retention times and fragmentation patterns of the isomers in the sample must match those of the standard. Isotope-labeled internal standards should also be used for accurate quantification.

Experimental Protocol: LC-MS/MS Analysis

- Mass Spectrometer: A high-resolution tandem mass spectrometer (e.g., Q-Orbitrap, Q-TOF).

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Scan Mode: Full scan MS for parent ion confirmation and targeted MS/MS (or Parallel Reaction Monitoring, PRM) for fragmentation analysis.
- Collision Energy: Optimize collision energy (e.g., 15-30 eV) to induce characteristic fragmentation.
- Expected Fragmentation:
 - Parent Ion $[M+H]^+$: m/z 398.2
 - Primary Fragment $[M+H-NO]^+$: m/z 368.2 (Loss of 30 Da)
 - Further fragmentation will occur along the perindopril backbone. It is crucial to analyze the MS/MS spectra of both chromatographically separated peaks to check for any intensity differences in fragment ions, which can be indicative of isomeric differences.



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Caption: Key fragmentation pathway for **N-nitroso-perindopril** identification.

Pillar 3: Nuclear Magnetic Resonance (NMR) for Definitive Elucidation

Expertise & Experience: While LC-MS provides strong evidence, only Nuclear Magnetic Resonance (NMR) spectroscopy can provide the unambiguous, definitive structural confirmation of the E and Z isomers.^[9] Due to the restricted rotation around the N-N bond, the chemical environments of the protons and carbons near the nitroso group are different for each rotamer. This results in two distinct sets of signals in the NMR spectra.^[9] For example, the protons on the alpha-carbons to the nitrosated nitrogen will show different chemical shifts and potentially different coupling patterns for the E and Z forms.^[9]

Trustworthiness: A self-validating NMR analysis involves a suite of experiments. 1D proton (^1H) and carbon (^{13}C) NMR will show the presence of two species. 2D NMR experiments, such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are then used to assemble the molecular structure for each isomer independently, confirming that both are indeed **N-nitroso-perindopril**. A reference standard provider for the closely related N-nitroso-ramipril confirms the availability of a full suite of 2D NMR data for comprehensive characterization.^[10]

Experimental Protocol: NMR Characterization

- **Isolation:** If possible, perform semi-preparative HPLC to isolate each isomer into separate NMR tubes. If not, analyze the mixture and assign signals to each isomer based on their relative integration, which should correlate with the HPLC peak area ratio.
- **Spectrometer:** A high-field NMR spectrometer (≥ 500 MHz) for optimal signal dispersion.
- **Solvent:** A deuterated solvent in which the sample is stable (e.g., Acetonitrile- d_3 , Methanol- d_4).
- **Experiments:**
 - ^1H NMR: Will show two sets of signals for key protons, particularly those on the carbons alpha to the nitrosamine nitrogen. The integration of these paired signals gives the isomer ratio.

- ^{13}C NMR: Will similarly show a doubling of carbon signals for the atoms near the N-NO group.
- COSY: To establish proton-proton correlations within each isomeric spin system.
- HSQC/HMBC: To correlate proton signals with their directly attached (HSQC) and long-range coupled (HMBC) carbon atoms, allowing for the complete assignment of the carbon skeleton for each isomer.
- NOESY/ROESY: Can be used to determine the spatial proximity of protons, which can definitively distinguish between the cis and trans arrangement around the N-N bond.

Technique	Purpose	Expected Observation for Isomers
^1H NMR	Identify protons & determine isomer ratio	Two distinct sets of signals for protons near the N-NO group.
^{13}C NMR	Identify carbon backbone	Doubling of carbon signals for each isomer.
2D COSY	Map ^1H - ^1H correlations	Separate correlation networks for each isomer.
2D HSQC/HMBC	Map ^1H - ^{13}C correlations	Confirms the complete structure of each isomer.
2D NOESY	Determine spatial arrangement	Can provide definitive proof of E/Z configuration.
Caption: Suite of NMR experiments for definitive isomer elucidation.		

Conclusion

The structural elucidation of **N-nitroso-perindopril** isomers is a complex but manageable task that demands a rigorous, multi-technique approach. By systematically integrating high-resolution chromatography for separation, mass spectrometry for initial identification and

fragmentation analysis, and a comprehensive suite of NMR experiments for definitive structural confirmation, researchers can build a complete and defensible characterization package. This logical, self-validating workflow not only ensures accurate identification and quantification but also upholds the highest standards of scientific integrity and patient safety in drug development. The principles and protocols outlined here, drawing on established methods for nitrosamines and their analogs, provide a field-proven guide for navigating this critical analytical challenge.

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